

Comprehensive Disposal Guide: Pyrovalerone-d8 Hydrochloride

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Pyrovalerone-d8 Hydrochloride*

Cat. No.: *B15295106*

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Executive Summary & Regulatory Classification

Pyrovalerone-d8 Hydrochloride is a deuterated analog of Pyrovalerone, primarily used as an internal standard in forensic and clinical toxicology.

- Regulatory Status (US): DEA Schedule V Controlled Substance.
 - Note: While Pyrovalerone is Schedule V (21 CFR § 1308.15), its structural analogs (like MDPV) are Schedule I. As a direct isotopologue of Pyrovalerone, Pyrovalerone-d8 generally falls under the same scheduling as the parent compound unless explicitly exempted. Strict adherence to DEA regulations is mandatory.
- Waste Classification: Hazardous Chemical Waste (Toxic).
 - It does not typically carry a specific EPA P- or U-list code but is classified as hazardous due to toxicity characteristics and its status as a pharmaceutical substance.

Immediate Action Required: Do not dispose of this substance in municipal trash or standard sewage systems. Disposal requires a dual-compliance approach satisfying both DEA (diversion control) and EPA/RCRA (environmental safety) regulations.

Physicochemical Properties & Hazard Profile

Before initiating disposal, verify the compound's state to select the correct waste stream.

Property	Data
Chemical Name	Pyrovalerone-d8 (hydrochloride)
Parent Compound	Pyrovalerone (1-(4-methylphenyl)-2-(1-pyrrolidiny)-1-pentanone)
CAS Number	1246820-09-6 (or similar for d8 variant)
Physical State	Crystalline Solid (typically white to off-white)
Solubility	Soluble in Methanol, DMSO, Water
Primary Hazards	Acute Toxicity (Oral/Inhalation), CNS Stimulation
DEA Schedule	Schedule V (C-V)
Storage Requirement	-20°C, secure controlled substance safe

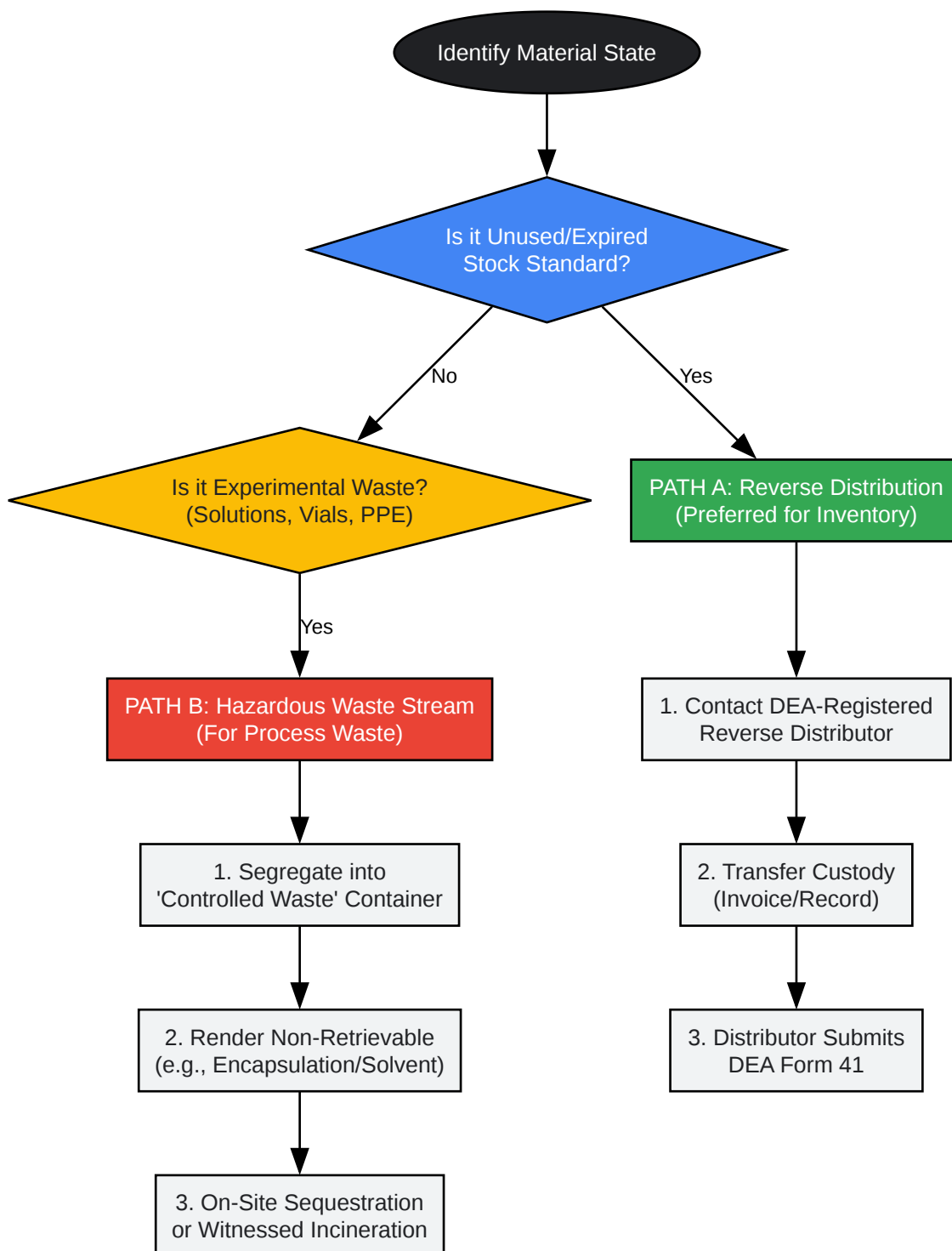
Safety & Handling Pre-Disposal

Objective: Prevent exposure and accidental loss during the waste transfer process.

- PPE Requirements:
 - Respiratory: NIOSH-approved N95 particulate respirator or P100 if handling bulk powder.
 - Dermal: Nitrile gloves (double-gloving recommended for solutions).
 - Ocular: Safety glasses with side shields or chemical splash goggles.
- Engineering Controls: All manipulation of the open substance must occur within a certified chemical fume hood.

Disposal Workflow: Decision Logic

The disposal path depends entirely on the nature of the material: Inventory (Stock) vs. Experimental Waste.



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Figure 1: Decision matrix for Pyrovalerone-d8 disposal. Path A ensures regulatory compliance for inventory; Path B addresses safety for mixtures.

Detailed Operational Procedures

Protocol A: Disposal of Expired/Unused Inventory (Reverse Distribution)

Best for: Pure standards in original vials, expired stock. Scientific Rationale: This transfers the legal custody and liability of the controlled substance to a licensed entity authorized to destroy it.

- Inventory Verification: Confirm the exact mass/volume remaining in the vial. This must match your internal controlled substance logbook.
- Vendor Selection: Contact a DEA-Registered Reverse Distributor. (Note: Standard hazardous waste haulers often cannot legally accept intact controlled substances unless they are also registered as reverse distributors).
- Documentation (Schedule V):
 - Unlike Schedule I or II, DEA Form 222 is not required for Schedule V transfers.
 - Invoice Record: You must maintain an invoice or packing slip recording the drug name, form, quantity, and date of transfer.
 - Chain of Custody: Obtain a signature from the carrier upon pickup.
- Finalization: The Reverse Distributor will perform the destruction and submit DEA Form 41 to the DEA. Request a copy of the "Certificate of Destruction" for your records.

Protocol B: Disposal of Experimental Waste (Process Mixtures)

Best for: Diluted solutions, autosampler vials, contaminated gloves/wipes. Scientific Rationale: Once mixed with solvents or biological matrices, the substance is chemically impure but legally remains a controlled substance until "rendered non-retrievable."

- Segregation: Do not mix with general organic solvent waste. Use a dedicated container labeled "Hazardous Waste - Controlled Substance (Trace)".
- Non-Retrieveable Standard:
 - The DEA requires the method to permanently alter the substance's physical/chemical state.^[1]
 - Method: Absorb liquid waste into a solid matrix (e.g., "drug buster" activated carbon systems) or mix with a binding agent that prevents extraction.
- Storage: Store the waste container in the controlled substance safe until pickup.
- Disposal: Hand off to your facility's hazardous waste contractor for Incineration. Ensure the manifest explicitly lists "Pharmaceutical Waste - Incineration Required."

Protocol C: Spill Cleanup

- Isolate: Evacuate the immediate area if dust is airborne.
- PPE: Don N95 respirator, double gloves, and lab coat.
- Containment: Cover spill with a damp paper towel (to prevent dust generation) or absorbent pads (for liquids).
- Deactivation: Wipe the area with 10% Bleach (Sodium Hypochlorite) followed by Ethanol. Bleach helps oxidize the organic amine structure, aiding in degradation.
- Disposal: Place all cleanup materials into the "Hazardous Waste - Controlled Substance" container (see Protocol B).

Documentation & Compliance Checklist

Failure to document disposal is a primary source of audit findings.

Controlled Substance Logbook: Updated to reflect "Transferred to Reverse Distributor" or "Disposed as Waste" with the exact date and amount.

Waste Manifest: Retain the EPA/DOT manifest from your waste hauler.

Certificate of Destruction: Filed with the logbook (if applicable).

Witness Signature: If destroying on-site (rare and not recommended without specific DEA approval), two authorized employees must witness and sign.

References

- Drug Enforcement Administration (DEA). (2024).[2] List of Controlled Substances (Orange Book). U.S. Department of Justice.[3] [\[Link\]](#)
- U.S. Government Publishing Office. (2024). 21 CFR Part 1317 - Disposal of Controlled Substances.[1][2] Electronic Code of Federal Regulations. [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA). (2019).[4] Management Standards for Hazardous Waste Pharmaceuticals and Amendment to the Nicotine Listing (40 CFR Part 266 Subpart P). [\[Link\]](#)

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- To cite this document: BenchChem. [Comprehensive Disposal Guide: Pyrovalerone-d8 Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15295106/docs#comprehensive-disposal-guide-pyrovalerone-d8-hydrochloride>]

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